

In-Depth Technical Guide to *cis*-Ethyl 2-fluorocyclopropanecarboxylate

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Compound of Interest

Compound Name: *cis*-Ethyl 2-fluorocyclopropanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of ***cis*-Ethyl 2-fluorocyclopropanecarboxylate**, a key intermediate in the synthesis of advanced pharmaceutical compounds. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and discusses its significant role in medicinal chemistry, particularly in the development of fluoroquinolone antibiotics. This guide is intended to be a valuable resource for researchers and professionals engaged in drug discovery and development.

Chemical Identity and Properties

- CAS Number: 84388-71-6[1]
- IUPAC Name: ***cis*-Ethyl 2-fluorocyclopropanecarboxylate**
- Molecular Formula: C₆H₉FO₂[2]
- Molecular Weight: 132.13 g/mol [2]
- InChI Key: OGSXKPYGEILMIG-UHNVWZDZSA-N[3]

- SMILES: CCOC(=O)C1CC1F[\[3\]](#)

Table 1: Physicochemical Properties of **cis-Ethyl 2-fluorocyclopropanecarboxylate**

Property	Value	Reference
LogP	0.72	[3]
Polar Surface Area	26 Å ²	[3]
Rotatable Bond Count	3	[3]
Hydrogen Bond Acceptor Count	1	[3]
Hydrogen Bond Donor Count	0	[3]

Note: Experimental values for properties such as boiling point, melting point, and density are not readily available in published literature. The provided data is based on computational models.

Experimental Protocols

The stereoselective synthesis of cis-2-fluorocyclopropanecarboxylic acid, a closely related precursor, has been described via a rhodium-catalyzed cyclopropanation. This methodology can be adapted for the synthesis of the ethyl ester.

Rhodium-Catalyzed Cyclopropanation for the Synthesis of a cis-2-Fluorocyclopropane Scaffold

This protocol is based on the synthesis of a related key intermediate for the antibacterial agent Sitafloracin.[\[4\]](#)

Materials:

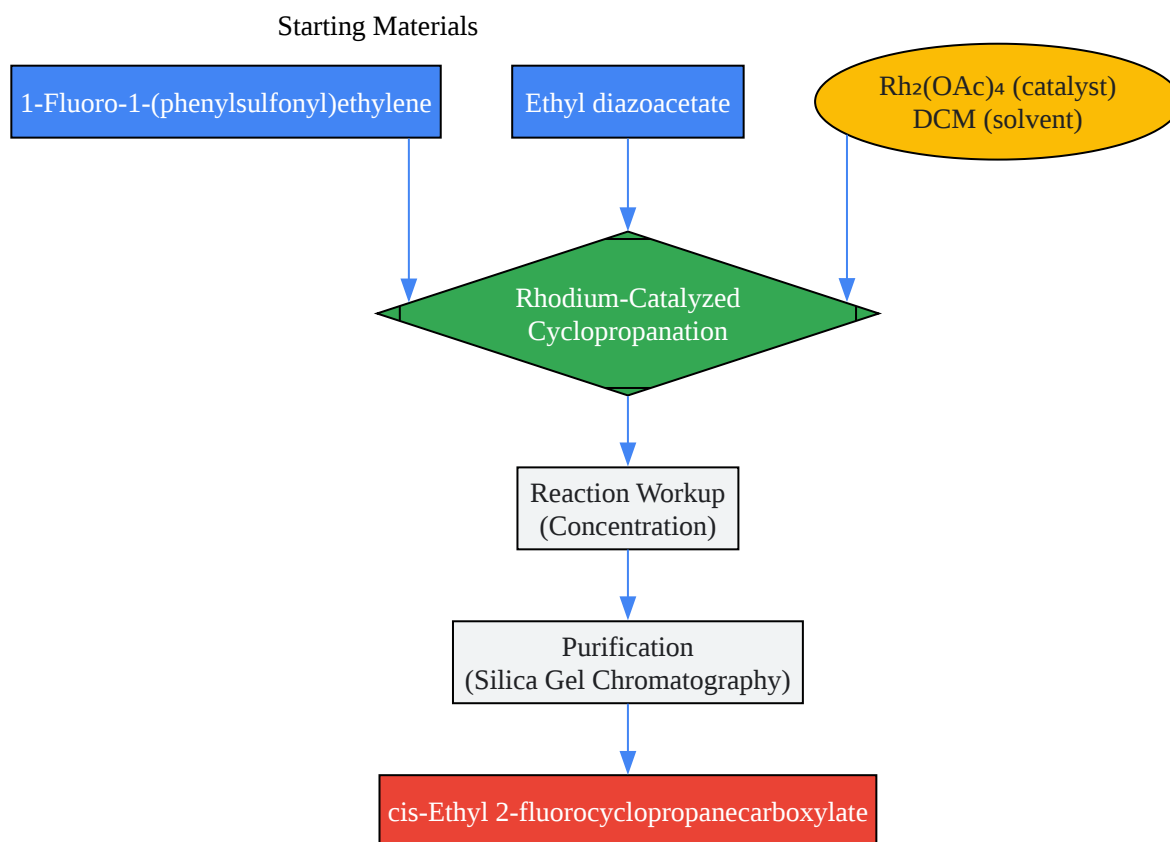
- 1-Fluoro-1-(phenylsulfonyl)ethylene
- Ethyl diazoacetate
- Rhodium(II) acetate dimer (Rh₂(OAc)₄)

- Dichloromethane (DCM)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., argon or nitrogen), dissolve 1-fluoro-1-(phenylsulfonyl)ethylene and a catalytic amount of Rhodium(II) acetate dimer in anhydrous dichloromethane.
- **Addition of Diazo Ester:** Slowly add a solution of ethyl diazoacetate in anhydrous dichloromethane to the reaction mixture at room temperature over a period of 1-2 hours using a syringe pump. The slow addition is crucial to control the reaction rate and minimize side reactions.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting materials are consumed.
- **Workup:** Upon completion, concentrate the reaction mixture under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the **cis-Ethyl 2-fluorocyclopropanecarboxylate**. The cis and trans isomers can be separated by careful chromatography.

Diagram 1: Synthesis Workflow



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Caption: Rhodium-catalyzed synthesis of **cis-Ethyl 2-fluorocyclopropanecarboxylate**.

Role in Medicinal Chemistry and Biological Significance

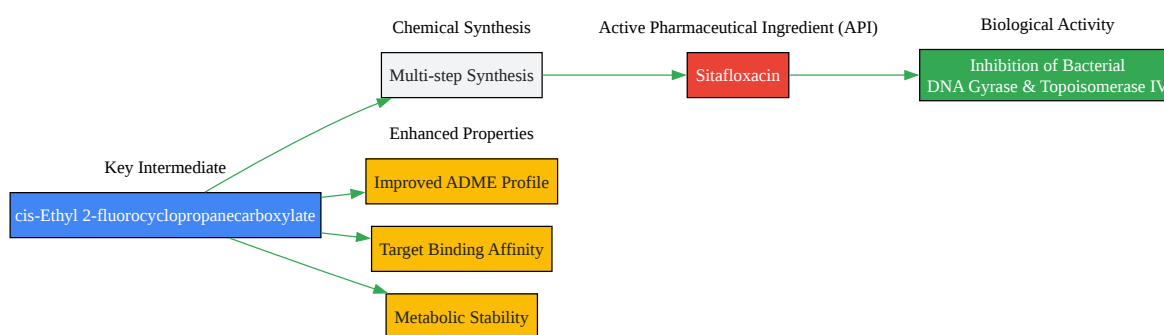
cis-Ethyl 2-fluorocyclopropanecarboxylate is a crucial building block in the synthesis of several biologically active molecules, most notably the fluoroquinolone antibiotic, Sitafloxacin. The introduction of a fluorinated cyclopropane moiety can significantly influence the pharmacological properties of a drug molecule.

Key Contributions of the Fluorocyclopropane Moiety:

- **Metabolic Stability:** The strong carbon-fluorine bond enhances resistance to metabolic degradation, potentially leading to a longer in vivo half-life of the drug.
- **Conformational Rigidity:** The cyclopropane ring introduces conformational constraints, which can lead to a more specific and higher-affinity binding to the target protein.
- **Modulation of Physicochemical Properties:** Fluorine substitution can alter the lipophilicity and electronic properties of the molecule, impacting its absorption, distribution, metabolism, and excretion (ADME) profile.

While there is no direct evidence of **cis-Ethyl 2-fluorocyclopropanecarboxylate** itself modulating specific signaling pathways, its incorporation into molecules like Sitafloracin is instrumental to their mechanism of action. Sitafloracin targets bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, thereby inhibiting bacterial growth.

Diagram 2: Logical Relationship in Drug Development



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Caption: Role of the intermediate in conferring advantageous properties to the final API.

Spectroscopic Data

Detailed, experimentally verified spectroscopic data (NMR, IR, Mass Spectrometry) for **cis-Ethyl 2-fluorocyclopropanecarboxylate** are not widely available in public databases.

However, based on the known structure, the following characteristic signals would be expected:

- ^1H NMR: Resonances for the cyclopropyl protons, which would exhibit complex splitting patterns due to geminal, cis, and trans couplings, as well as coupling to the fluorine atom. Signals for the ethyl group (a quartet and a triplet) would also be present.
- ^{13}C NMR: Signals for the carbonyl carbon, the two carbons of the ethyl group, and the three carbons of the cyclopropane ring. The carbon bearing the fluorine atom would show a characteristic large one-bond C-F coupling constant.
- ^{19}F NMR: A single resonance for the fluorine atom, which would be split by the adjacent protons.
- Mass Spectrometry: The molecular ion peak (M^+) would be observed, along with characteristic fragmentation patterns corresponding to the loss of the ethoxy group, the carboxylate group, and other fragments.

Conclusion

cis-Ethyl 2-fluorocyclopropanecarboxylate is a valuable synthetic intermediate with significant applications in medicinal chemistry. Its unique structural features, conferred by the strained and fluorinated cyclopropane ring, make it an important component in the design of modern pharmaceuticals. This guide provides a foundational understanding of its properties and synthesis, which can aid researchers in its effective utilization for the development of novel therapeutic agents. Further research into its direct biological activities and the full characterization of its physicochemical and spectroscopic properties would be beneficial to the scientific community.

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